

The Revised Structure of Peptide Lactone TL-119: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Antibacterial agent 119

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Abstract

This technical guide provides an in-depth analysis of the revised structure of the peptide lactone antibiotic TL-119, also known as A-3302-B. Initially isolated from a strain resembling *Bacillus subtilis*, TL-119 has demonstrated notable activity against gram-positive bacteria.^[1] Subsequent chemical synthesis and rigorous spectroscopic analysis revealed that the originally proposed structure was incorrect, necessitating a significant revision. This document details the evidence leading to the structural reassignment, presents a comprehensive summary of the available quantitative data, outlines the experimental methodologies employed in its elucidation, and explores its biological activity as a Transient Receptor Potential Vanilloid-1 (TRPV-1) antagonist.

Introduction

TL-119 is a neutral, lipophilic peptide lactone with the empirical formula $C_{42}H_{57}N_7O_9$.^[1] Its constituent amino acids were identified as threonine, alanine, valine, leucine, and phenylalanine.^[1] The initial structural hypothesis, however, was challenged when a chemically synthesized version based on this proposal exhibited different physicochemical properties and

biological activity compared to the natural product.[2] This discrepancy prompted a re-examination of the stereochemistry of the amino acid residues, leading to the definitive revised structure.

The Structural Revision: From L-Threonine to D-allo-Threonine

The pivotal discovery that led to the structural revision of TL-119 was the incorrect assignment of the stereochemistry of the threonine residue. Through detailed analysis, it was determined that natural TL-119 does not contain the initially proposed L-Threonine (L-Thr), but rather D-allo-Threonine (D-aThr).[2] This seemingly minor change has significant implications for the three-dimensional conformation of the peptide lactone and, consequently, its biological function.

To confirm this revised structure, a total synthesis of the molecule incorporating D-allo-Threonine was undertaken. The resulting synthetic compound was found to be identical to the natural TL-119 in its physicochemical and biological properties, thus validating the revised structural assignment.[2]

Logical Flow of Structural Revision:



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Figure 1: Logical workflow illustrating the process of the structural revision of TL-119.

Physicochemical and Spectroscopic Data

The structural elucidation and revision of TL-119 relied on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Mass Spectrometry Data

High-resolution mass spectrometry was instrumental in determining the elemental composition of TL-119.

Parameter	Value
Molecular Formula	C ₄₂ H ₅₇ N ₇ O ₉
Molecular Weight	803.95 g/mol
Monoisotopic Mass	803.4218 g/mol

Table 1: Mass Spectrometry Data for TL-119.

NMR Spectroscopic Data

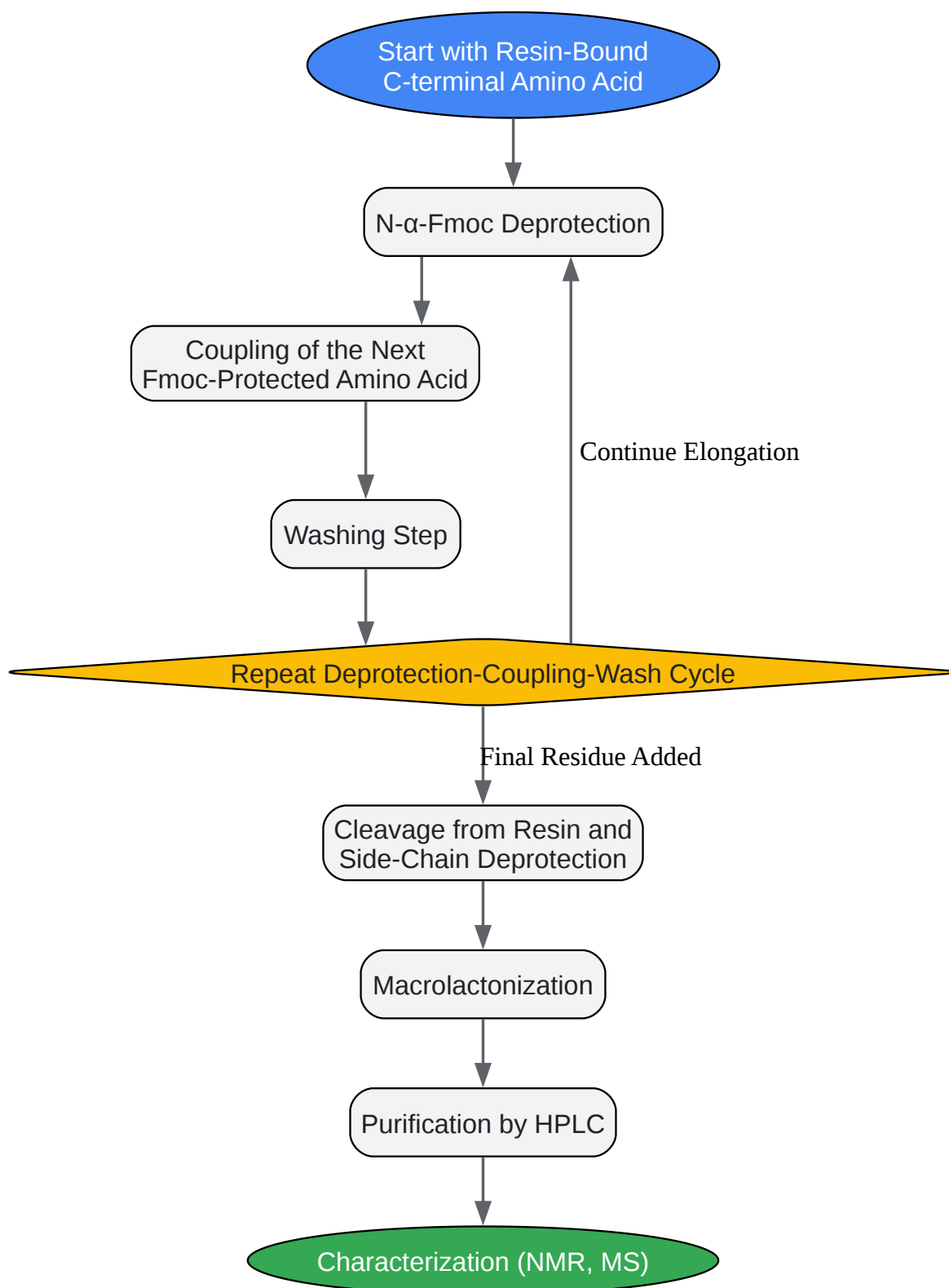
While the definitive, fully assigned NMR data for the revised structure of TL-119 is not readily available in a tabulated format in the public domain, the process of its structural determination would have involved detailed 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments. These experiments would have been crucial in establishing the connectivity of the amino acid residues and confirming the presence and stereochemistry of the D-allo-Threonine residue.

Experimental Protocols

The confirmation of the revised structure of TL-119 was dependent on rigorous experimental procedures for both the synthesis of the proposed structures and their subsequent analysis.

General Peptide Synthesis Protocol

The synthesis of both the initially proposed and the revised structures of TL-119 would have followed a standard solid-phase or solution-phase peptide synthesis strategy. A generalized workflow for such a synthesis is outlined below.



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Figure 2: Generalized experimental workflow for the solid-phase synthesis of a peptide lactone like TL-119.

Spectroscopic and Analytical Protocols

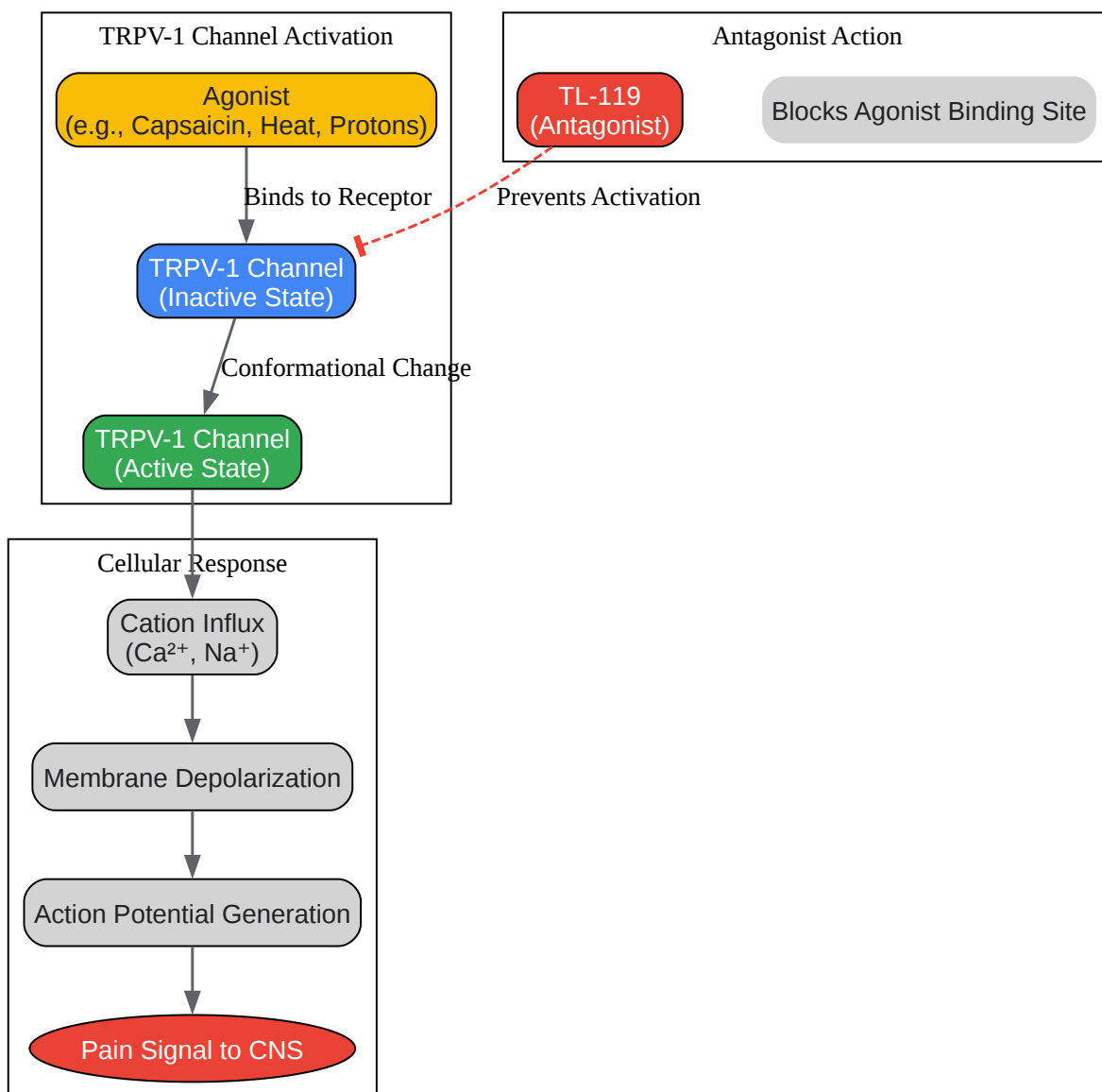
- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra would be acquired on a high-field NMR spectrometer. 2D NMR experiments such as COSY, TOCSY, HSQC, and HMBC would be performed to assign all proton and carbon signals and to establish the sequence and connectivity of the amino acid residues.
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition of the synthetic and natural products. Tandem mass spectrometry (MS/MS) would be employed to verify the amino acid sequence through fragmentation analysis.
- **Circular Dichroism (CD) Spectroscopy:** CD spectroscopy would be utilized to compare the secondary structure and overall chirality of the synthetic and natural compounds.
- **Biological Activity Assays:** The antimicrobial activity of the synthesized and natural TL-119 would be compared using standard microbiological assays, such as minimum inhibitory concentration (MIC) determination against a panel of gram-positive bacteria.

Biological Activity: TRPV-1 Antagonism

Beyond its antibacterial properties, TL-119 has been identified as an antagonist of the Transient Receptor Potential Vanilloid-1 (TRPV-1) channel. TRPV-1 is a non-selective cation channel that plays a crucial role in the perception of pain and heat. Antagonists of this channel are of significant interest for the development of novel analgesic drugs.

The mechanism of action of a TRPV-1 antagonist like TL-119 involves binding to the receptor and preventing its activation by endogenous or exogenous agonists. This blockage inhibits the influx of cations (primarily Ca^{2+} and Na^{+}) into the neuron, thereby preventing the generation of an action potential and the subsequent transmission of pain signals to the central nervous system.

Signaling Pathway of TRPV-1 Antagonism:



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Figure 3: Simplified signaling pathway illustrating the antagonistic action of TL-119 on the TRPV-1 channel.

Conclusion

The structural revision of the peptide lactone TL-119, hinging on the stereochemical reassignment of a single amino acid residue from L-Threonine to D-allo-Threonine, underscores the critical importance of meticulous spectroscopic analysis and chemical synthesis in natural product chemistry. This guide provides a consolidated overview of the key findings, data, and methodologies that were instrumental in this structural elucidation. The subsequent discovery of its activity as a TRPV-1 antagonist opens new avenues for the potential therapeutic application of TL-119 and its analogs in the field of pain management. Further research into the detailed molecular interactions between TL-119 and the TRPV-1 channel will be crucial for the rational design of more potent and selective analgesic agents.

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References

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- 2. Revised structure of the peptide lactone antibiotic, TL-119 and/or A-3302-B - PubMed [pubmed.ncbi.nlm.nih.gov]
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